Technical Application Note: Regioselective Preparation of 4-Bromo-6-fluoronicotinoyl Chloride

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Compound of Interest	
Compound Name:	*4-Bromo-6-fluoronicotinic acid*
CAS No.:	*1269293-70-0*
Cat. No.:	*B3228819*

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Abstract

The synthesis of 4-bromo-6-fluoronicotinoyl chloride presents a unique challenge in regioselectivity due to the presence of two halogenated positions (C4 and C6) on the pyridine ring. This guide outlines a robust, scalable protocol starting from ethyl 4,6-dihydroxynicotinate. The method utilizes the differential electrophilicity of the C4 and C6 positions to achieve selective fluorination via Nucleophilic Aromatic Substitution (

), followed by mild conversion to the acid chloride. This workflow minimizes the formation of isomeric impurities (e.g., 6-bromo-4-fluoro analogs) which are difficult to separate.

Retrosynthetic Analysis & Strategy

To ensure the correct placement of the bromine (C4) and fluorine (C6) atoms relative to the carbonyl group (C3), a stepwise functionalization strategy is employed.

- Core Logic: The C6 position (alpha to nitrogen) is significantly more activated toward nucleophilic attack (

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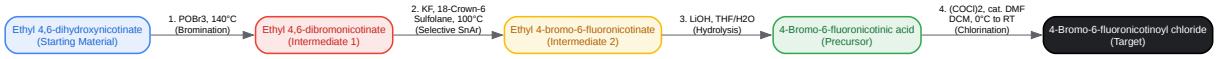
) than the C4 position (gamma to nitrogen).

- Strategy: We first install bromine at both positions using phosphorous oxybromide (

). Subsequently, we exploit the higher reactivity of the C6-bromide to selectively displace it with fluoride using potassium fluoride (KF), leaving the C4-bromide intact.

Reaction Scheme



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Caption: Stepwise synthetic route exploiting differential

reactivity at C6 vs C4.

Materials & Equipment

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Reagent	CAS Number	Role	Hazards
Ethyl 4,6-dihydroxynicotinate	70716-07-3	Starting Material	Irritant
Phosphorus Oxybromide ( )	7789-59-5	Brominating Agent	Corrosive, Water Reactive
Potassium Fluoride (Spray-dried)	7789-23-3	Fluorine Source	Toxic, Hygroscopic
18-Crown-6	17455-13-9	Phase Transfer Cat.	Toxic
Oxalyl Chloride	79-37-8	Chlorinating Agent	Corrosive, Lachrymator, Toxic Gas (CO)
Dimethylformamide (DMF)	68-12-2	Catalyst	Reprotoxic
4-Bromo-6-fluoronicotinic acid	1269293-70-0	Precursor (if bought)	Irritant

Equipment:

- Double-manifold Schlenk line (Argon/Vacuum).
- Flame-dried glassware (Round bottom flasks, condensers).
- Rotary evaporator with base trap (for acidic vapors).

Experimental Protocols

Phase 1: Synthesis of the Precursor (Acid Formation)

Note: If **4-bromo-6-fluoronicotinic acid** (CAS 1269293-70-0) is sourced commercially, skip to Phase 2. However, commercial purity is often variable; in-house synthesis ensures regiochemical certainty.

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Step 1: Bromination[1]

- Charge a flame-dried flask with ethyl 4,6-dihydroxynicotinate (1.0 equiv) and

  (3.0 equiv).
- Heat the neat mixture to 140°C for 3 hours. The solid slurry will melt into a dark oil.
- Cool to room temperature and carefully quench by pouring onto crushed ice/water (Exothermic!).
- Extract with Ethyl Acetate (3x), wash with brine, dry over

  , and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc) to yield ethyl 4,6-dibromonicotinate.

Step 2: Regioselective Fluorination (The Critical Step)

Principle: The C6-Br is activated by the adjacent ring nitrogen, making it ~100x more reactive to fluoride displacement than C4-Br.

- Dissolve ethyl 4,6-dibromonicotinate (1.0 equiv) in anhydrous Sulfolane (0.5 M concentration).
- Add spray-dried Potassium Fluoride (KF) (1.1 equiv) and 18-Crown-6 (0.1 equiv).
  - Tip: Use exactly 1.1 equiv of KF. Excess KF or high temperatures (>140°C) may force fluorination at C4, leading to the difluoro byproduct.
- Heat to 100°C for 4–6 hours. Monitor by HPLC/LC-MS for the mono-fluoro product.
- Workup: Dilute with water, extract with

  (Sulfolane is water-soluble but difficult to remove; ether extraction works best).
- Isolate ethyl 4-bromo-6-fluoronicotinate.

Step 3: Hydrolysis[2]

- Dissolve the ester in THF/Water (3:1). Add LiOH (2.0 equiv).

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- Stir at RT for 2 hours.
- Acidify carefully with 1M HCl to pH 3. The acid **4-bromo-6-fluoronicotinic acid** will precipitate. Filter and dry under high vacuum.

Phase 2: Acyl Chloride Formation (Target Synthesis)

This step converts the carboxylic acid to the acid chloride using mild conditions to preserve the C-F and C-Br bonds.

Protocol

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Solvation: Suspend **4-bromo-6-fluoronicotinic acid** (1.0 g, 4.5 mmol) in anhydrous Dichloromethane (DCM) (15 mL). The acid may not fully dissolve initially.
- Catalysis: Add catalytic DMF (anhydrous, 2 drops / ~20 µL).
  - Mechanism:[3][4] DMF reacts with oxalyl chloride to form the Vilsmeier-Haack reagent (chloroiminium species), which is the active chlorinating agent.
- Addition: Cool the mixture to 0°C (ice bath). Add Oxalyl Chloride (0.6 mL, 7.0 mmol, 1.5 equiv) dropwise via syringe over 10 minutes.
  - Observation: Vigorous gas evolution (

    ,

    ,

) will occur.
- Reaction: Remove the ice bath and allow to warm to Room Temperature (25°C). Stir for 2–3 hours.
  - Endpoint: The reaction mixture should become a clear, homogeneous solution, indicating conversion of the insoluble acid to the soluble acid chloride.

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- Isolation: Concentrate the solution on a rotary evaporator at <30°C.
  - Crucial: To remove excess oxalyl chloride, re-dissolve the residue in dry DCM (10 mL) and re-evaporate (repeat 2x). This "azeotropic" removal prevents side reactions in subsequent coupling steps.
- Product: The resulting yellow/orange oil or low-melting solid is 4-bromo-6-fluoronicotinoyl chloride. Use immediately for downstream coupling.

Analytical Data & QC

Parameter	Expected Value / Observation
Appearance	Yellow to orange oil or semi-solid. Fumes in moist air.
1H NMR (CDCl3)	Signals shifted downfield relative to acid. Pyridine protons: ~8.6 ppm (s, H2), ~7.4 ppm (d, H5).
Reactivity Check	Quench a small aliquot with Methanol. Analyze by LCMS. Mass should correspond to Methyl Ester ( ).
Impurities	6-bromo-4-fluoro isomer: Check coupling constants in NMR. Difluoro analog: Check MS ( ).

Safety & Handling (Critical)

- Acid Chloride Hazards: The product reacts violently with water/moisture to release HCl gas and HF traces (if C-F hydrolysis occurs, though slow). Handle only in a fume hood.
- Oxalyl Chloride: Releases Carbon Monoxide (CO), a silent killer. Ensure high air-exchange rate in the hood.

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- POBr3: Highly corrosive. Quenching requires extreme caution; add the reagent to ice slowly, never water to reagent.

Troubleshooting Guide

Issue	Probable Cause	Solution
Low Yield in Step 2	Incomplete or over-reaction.	Control Temp at 100°C. Ensure KF is spray-dried (anhydrous). Use 18-crown-6.
Product Solidifies/Gums	Polymerization or hydrolysis.	Ensure strictly anhydrous conditions. Store as a solution in DCM if not using immediately.
Wrong Regioisomer	Starting material impurity or migration.	Verify the coupling constant ( ) of the intermediate ester. C6-F usually shows distinct coupling to C5-H.

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- Commercial Precursor Data: **4-Bromo-6-fluoronicotinic acid** (CAS 1269293-70-0).[6][7][8] PubChem Compound Summary. Link

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